

# An In-depth Technical Guide to the Safe Handling of Ethyl Methyl Oxalate

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## Compound of Interest

Compound Name: Ethyl methyl oxalate

Cat. No.: B13419269

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific safety data for **ethyl methyl oxalate** (CAS No. 615-52-1) is limited. This guide incorporates data from the closely related and structurally similar compound, diethyl oxalate (CAS No. 95-92-1), to provide a comprehensive overview of handling precautions for short-chain dialkyl oxalates. Researchers should always consult the most current Safety Data Sheet (SDS) for the specific chemical they are using.

## Chemical Identification and Properties

**Ethyl methyl oxalate** is an ester used as a reagent in organic synthesis.<sup>[1]</sup> Understanding its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	<b>C5H8O4</b>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	132.11 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	615-52-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	~174 °C (estimate)	<a href="#">[4]</a> <a href="#">[7]</a>
Melting Point	-41 °C / -41.8 °F (for Diethyl Oxalate)	<a href="#">[8]</a>
Flash Point	76 °C / 168.8 °F (for Diethyl Oxalate)	<a href="#">[8]</a> <a href="#">[9]</a>
Density	~1.156 g/mL	<a href="#">[4]</a> <a href="#">[7]</a>
Solubility in Water	Insoluble	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>

| Vapor Density | Heavier than air [\[5\]](#)[\[10\]](#) |

## Hazard Identification and Classification

**Ethyl methyl oxalate** and similar dialkyl oxalates are classified as hazardous. The primary hazards include oral toxicity and serious eye irritation. It is a combustible liquid.[\[9\]](#)[\[11\]](#)

Table 2: Hazard Classification (Representative for Diethyl Oxalate)

Hazard Classification	Details
GHS Classification	Acute Toxicity, Oral (Category 4), Serious Eye Irritation (Category 2), Combustible Liquid (Category 4)[9][11]
Hazard Statements	H302: Harmful if swallowed. H319: Causes serious eye irritation. H227: Combustible liquid. [11][12]
Precautionary Statements	P264, P270, P280, P301+P312, P305+P351+P338[11][12]

| NFPA 704 Rating | Health: 2, Flammability: 2, Instability: 0 |

- Health (2): Can cause temporary incapacitation or residual injury.
- Flammability (2): Must be moderately heated before ignition can occur.[10]
- Instability (0): Normally stable.[10]

Contact can irritate the skin and eyes.[10] Breathing the vapors can irritate the nose and throat. [10] High exposure may lead to systemic effects, including kidney damage, due to hydrolysis to oxalic acid.[10][13]

## Experimental Protocols and Toxicological Data

Toxicological data is primarily derived from studies on the analogue, diethyl oxalate. These studies follow standardized protocols (e.g., OECD Test Guidelines) to assess the substance's toxicity.

### Key Experimental Methodologies

- Acute Oral Toxicity (e.g., OECD TG 401/420): This test evaluates the short-term effects of a single oral dose. Rats are typically used, and the LD50 (the dose lethal to 50% of the test population) is determined. Signs of toxicity observed in studies with diethyl oxalate included disturbed respiration and kidney damage.[13]

- **Acute Dermal Toxicity** (e.g., OECD TG 402): This protocol assesses the toxicity of a substance applied to the skin. For diethyl oxalate, the LD50 in rats was found to be >2000 mg/kg bw, indicating low acute dermal toxicity.[\[13\]](#)
- **Eye Irritation/Corrosion** (e.g., OECD TG 405): This test, often conducted on rabbits, assesses the potential for a substance to cause eye damage. Diethyl oxalate is classified as causing serious eye irritation.[\[9\]](#)[\[11\]](#)[\[12\]](#)
- **Biodegradability** (e.g., OECD TG 301D): This experiment measures the extent to which a chemical is broken down by microorganisms. Diethyl oxalate is considered readily biodegradable, although it does not meet the 10-day time window criterion.

Table 3: Toxicological and Ecotoxicological Data (for Diethyl Oxalate)

Endpoint	Species	Value	Classification/ Result	Reference
Acute Oral LD50	Rat	400 mg/kg	Harmful if swallowed	<a href="#">[13]</a>
Acute Dermal LD50	Rat	>2000 mg/kg	Low toxicity	<a href="#">[13]</a>
Eye Irritation	Rabbit	-	Serious Irritant	<a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Toxicity to Fish (LC50)	Oryzias latipes	27 mg/L (96 h)	Harmful to aquatic life	
Toxicity to Daphnia (EC50)	Daphnia magna	15 mg/L (48 h)	Harmful to aquatic life	

| Biodegradability | - | 67.9% (28 d) | Readily biodegradable | |

## Handling, Storage, and Personal Protection

Safe handling and storage are critical to minimizing exposure risks in a laboratory setting. This involves a combination of engineering controls, safe work practices, and appropriate personal protective equipment (PPE).

## Engineering Controls

- Ventilation: Handle in a well-ventilated area.[\[2\]](#)[\[12\]](#) Use a chemical fume hood or local exhaust ventilation where there is a potential for vapor or aerosol generation.[\[10\]](#)[\[11\]](#)
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)[\[10\]](#)

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)[\[14\]](#)
- Do not breathe vapors or mists.[\[12\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[11\]](#)
- Ground all equipment when handling to prevent static discharge.[\[5\]](#)[\[11\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[10\]](#)[\[12\]](#)

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[9\]](#)[\[15\]](#)
- The material is moisture-sensitive.[\[9\]](#)[\[15\]](#)

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	<b>Wear chemical safety goggles or a face shield (conforming to EN166 or 29 CFR 1910.133).</b> <a href="#">[9]</a> <a href="#">[16]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[16]</a>

| Respiratory Protection | Not typically required with adequate ventilation. If ventilation is insufficient or in case of emergency, use an approved vapor respirator (e.g., NIOSH/MSHA approved).[\[11\]](#)[\[15\]](#) |

## Emergency Procedures

Prompt and correct response to emergencies such as spills, fires, or personnel exposure is crucial.

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[\[2\]](#)[\[11\]](#) Seek immediate medical attention.[\[2\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[2\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[9\]](#)[\[10\]](#)[\[15\]](#) Seek medical attention if irritation persists.[\[9\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[\[9\]](#)[\[10\]](#)[\[15\]](#) Remove contact lenses if present and easy to do.[\[9\]](#)[\[11\]](#) Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[15\]](#) Rinse the mouth with water. If the person is conscious, give 2-4 cupfuls of water or milk.[\[15\]](#) Call a poison control center or doctor immediately.[\[2\]](#)[\[11\]](#)

## Fire-Fighting Measures

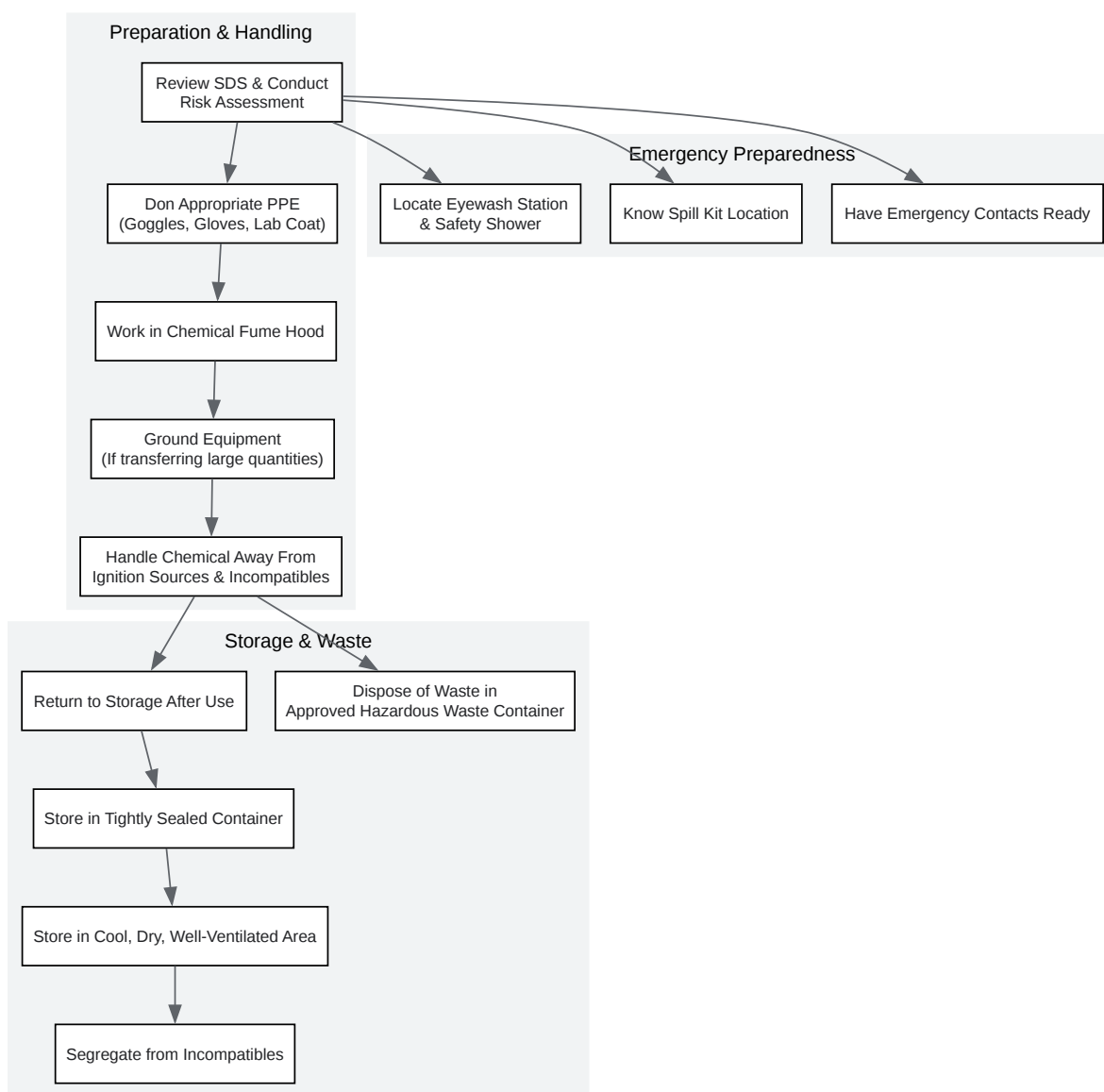
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[2][10][16]
- Unsuitable Media: Do not use a heavy water stream.[12]
- Specific Hazards: The substance is combustible.[10] Vapors are heavier than air and may travel to an ignition source and flash back.[10] Containers may explode when heated.[9][10] Fire will produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[5][9][16]
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][9] Use water spray to cool fire-exposed containers.[10]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[12] Eliminate all ignition sources.[5][10] Ensure adequate ventilation.[2][11] Wear appropriate PPE.[2][11]
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.[2][5]
- Containment and Cleanup: Stop the leak if it can be done without risk.[5] Absorb the spill with an inert material such as vermiculite, dry sand, or earth, and place it in a suitable, closed container for disposal.[10][15]

## Visualized Workflows and Procedures

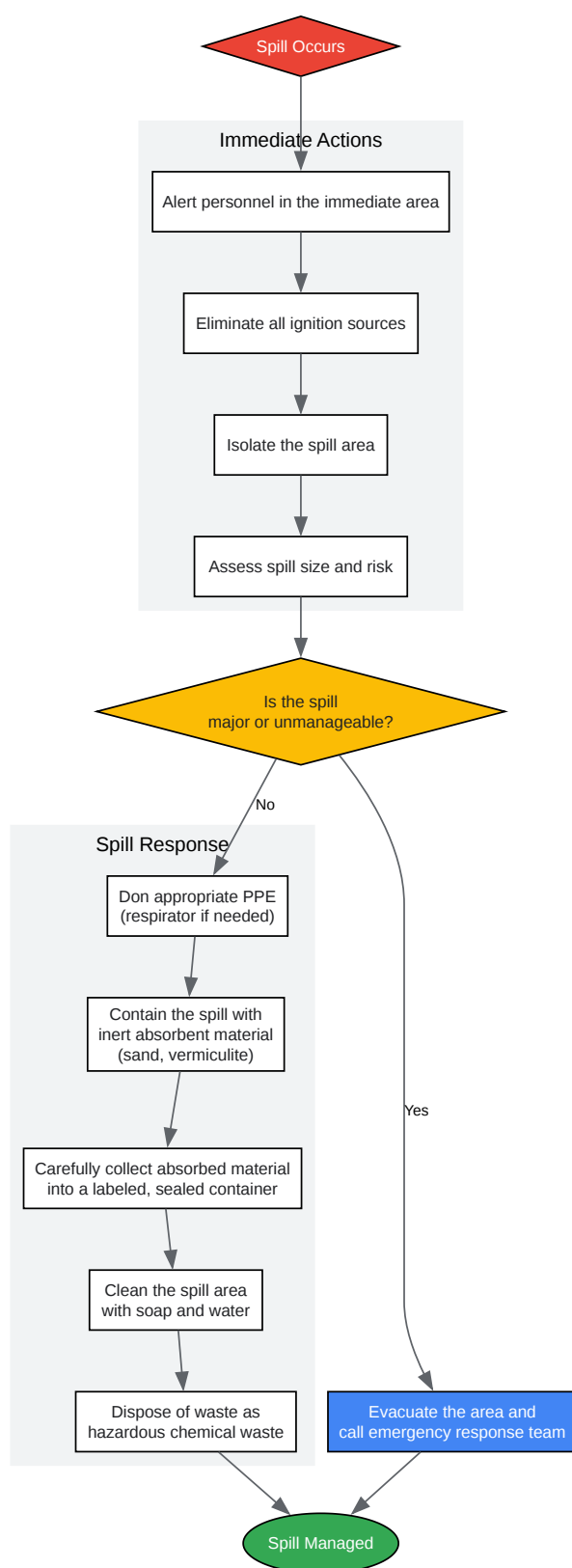
To aid researchers, the following diagrams illustrate key safety workflows.



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Caption: General laboratory handling workflow for **ethyl methyl oxalate**.





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